

Application Notes and Protocols for Radiolabeling Proteins with Maleimide-NOTA and ^{68}Ga

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Compound of Interest

Compound Name: Maleimide-NOTA

Cat. No.: B2804421

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This document provides a detailed protocol for the site-specific radiolabeling of proteins with Gallium-68 (^{68}Ga) using a **Maleimide-NOTA** chelator. This method allows for the development of novel PET imaging agents by targeting available cysteine residues on a protein of interest.

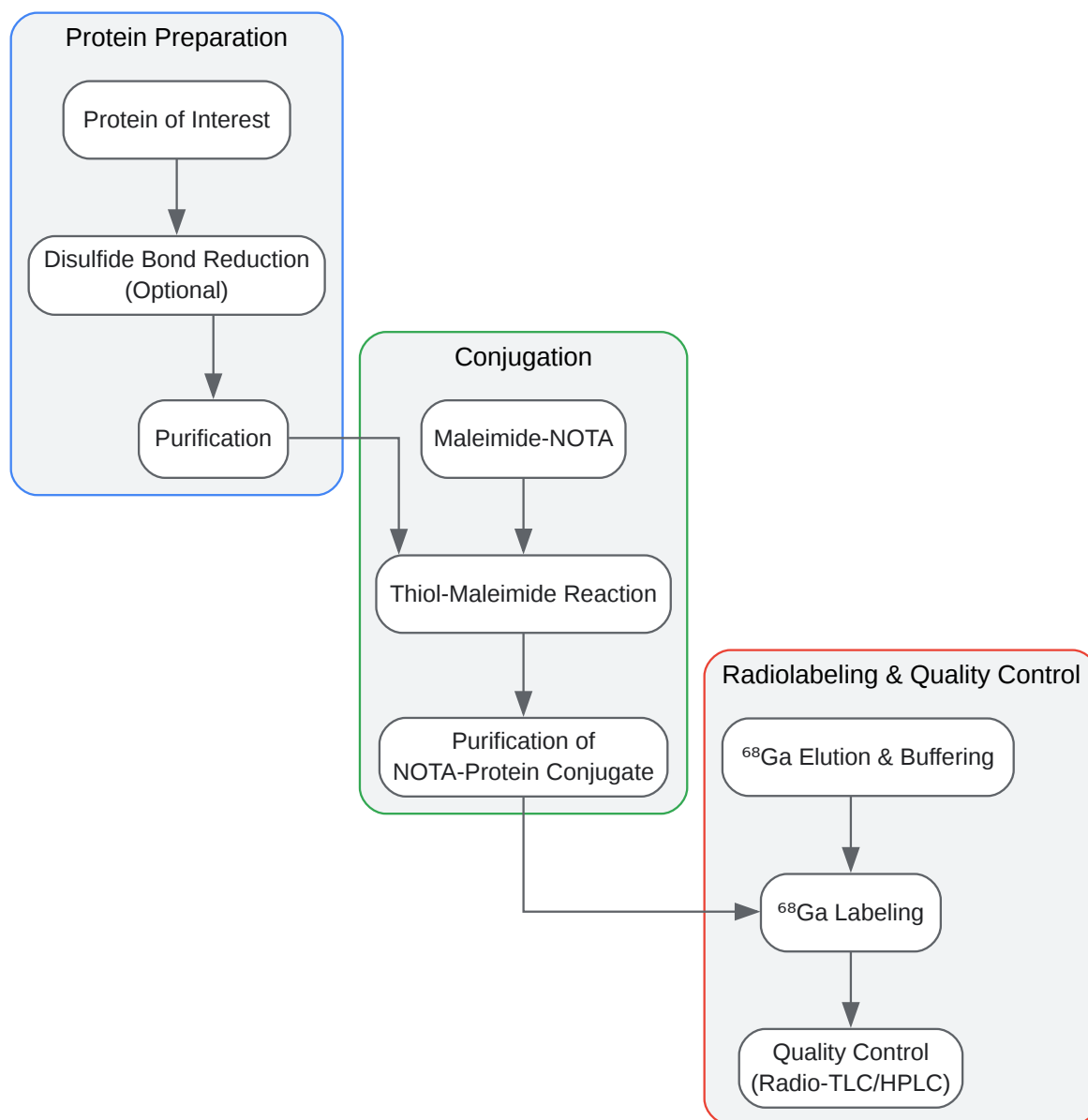
Introduction

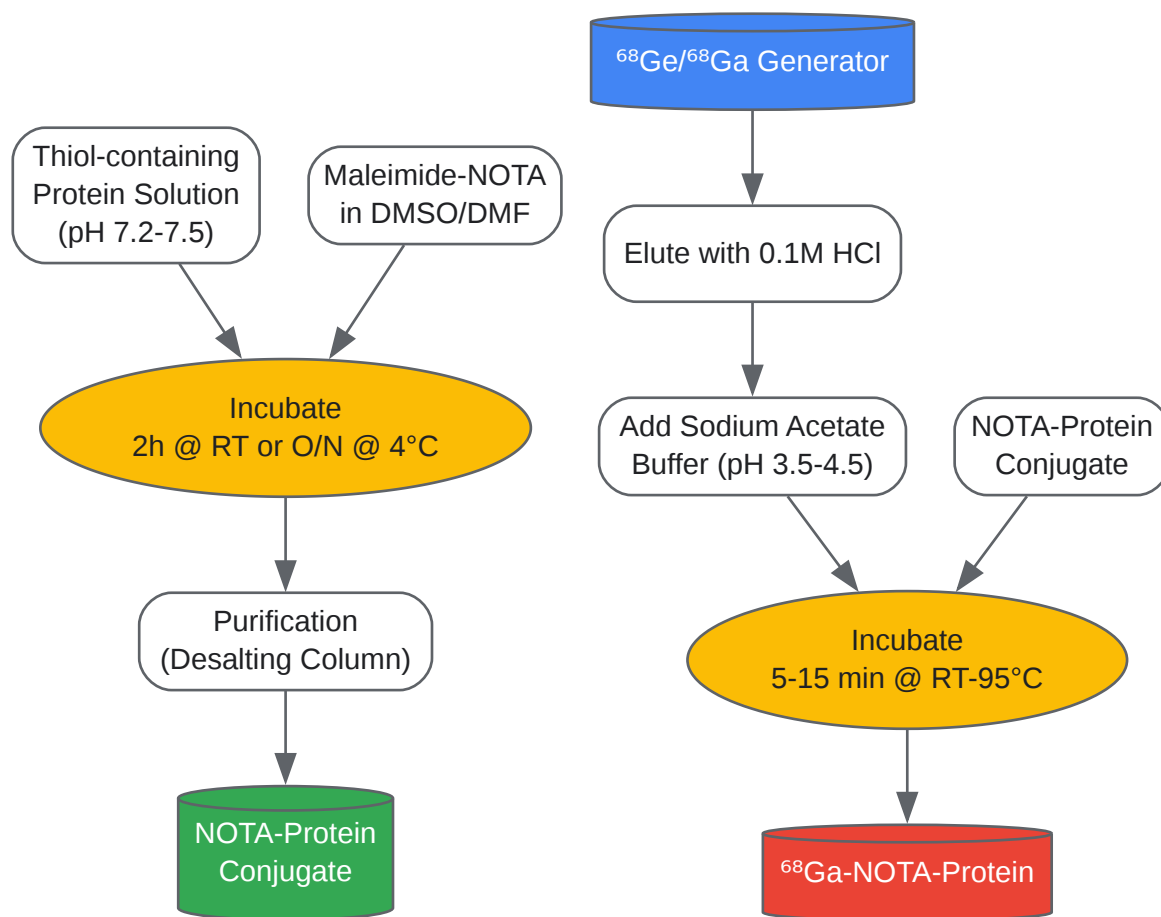
Positron Emission Tomography (PET) is a powerful molecular imaging technique that utilizes radiolabeled probes to visualize and quantify biological processes in vivo. Gallium-68 is a positron-emitting radionuclide with a conveniently short half-life of 68 minutes, readily available from a $^{68}\text{Ge}/^{68}\text{Ga}$ generator. The 1,4,7-triazacyclononane-1,4,7-triacetic acid (NOTA) chelator forms a stable complex with ^{68}Ga under mild conditions, making it ideal for labeling sensitive biomolecules like proteins.

The maleimide functional group reacts specifically with free sulfhydryl (thiol) groups on cysteine residues, forming a stable thioether bond. By using a **Maleimide-NOTA** conjugate, it is possible to attach the ^{68}Ga -chelating moiety to a specific site on a protein, minimizing the impact on its biological activity. This application note provides a comprehensive, step-by-step guide for protein modification with **Maleimide-NOTA** and subsequent radiolabeling with ^{68}Ga , including quality control and data analysis.

Experimental Workflow

The overall process involves three main stages: protein preparation, conjugation with **Maleimide-NOTA**, and radiolabeling with ^{68}Ga , followed by quality control.





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